

Application Note: Structural Characterization of 6,9-Diazaspiro[4.5]decane Scaffolds

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Compound of Interest

Compound Name: 6,9-Diazaspiro[4.5]decane

CAS No.: 177-19-5

Cat. No.: B1319895

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Introduction & Structural Context

The **6,9-diazaspiro[4.5]decane** core (IUPAC: spiro[cyclopentane-1,2'-piperazine]) represents a conformationally restricted diamine. Unlike its isomer 2,8-diazaspiro[4.5]decane (spiro[piperidine-4,3'-pyrrolidine]), the 6,9-isomer places both nitrogen atoms within the six-membered ring, creating a unique vector for substituent display.

Key Structural Features for Analysis:

- **Spiro-Quaternary Carbon (C5):** The pivot point connecting the achiral cyclopentane ring to the chiral (if substituted) or flexible piperazine ring. This is the diagnostic NMR anchor.
- **Aminal/Hemi-aminal Potential:** Nitrogen at position 6 is directly attached to the spiro center. In oxidized derivatives (e.g., 7,10-diones), this forms a urea or amide linkage critical for stability.
- **Conformational Locking:** The spiro-fusion restricts the piperazine ring chair flip, often leading to distinct axial/equatorial proton environments resolvable by high-field NMR.

Mass Spectrometry Protocol (LC-MS/ESI)

Experimental Setup

- Instrument: Q-TOF or Orbitrap (High Resolution) recommended for exact mass confirmation.
- Ionization Source: Electrospray Ionization (ESI), Positive Mode (+).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Protonation source).
 - B: Acetonitrile or Methanol.[\[1\]](#)
- Gradient: 5% B to 95% B over 5-10 minutes (Polar amine elutes early; derivatives elute later).

Data Interpretation & Fragmentation Logic

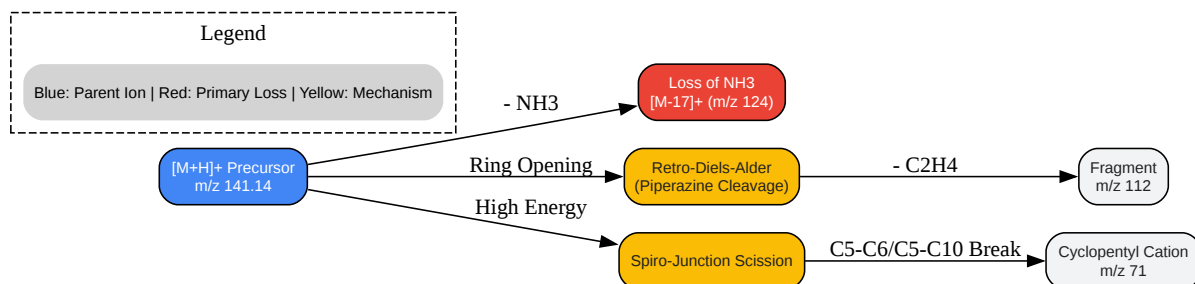
The parent molecule ($C_8H_{16}N_2$) and its common dione derivatives exhibit characteristic fragmentation patterns driven by the stability of the spiro-junction.

Table 1: MS Data Profile

Compound Form	Formula	Monoisotopic Mass (Da)	[M+H] ⁺ (m/z)	Key Fragments (MS/MS)
Parent Amine	C ₈ H ₁₆ N ₂	140.13	141.14	124.11 (Loss of NH ₃)112.10 (Loss of C ₂ H ₄ - Piperazine retro-cleavage)71.07 (Cyclopentane ring loss)
7,10-Dione	C ₈ H ₁₂ N ₂ O ₂	168.09	169.10	141.10 (Loss of CO)126.08 (Loss of NCO/Ring opening)
8-Methyl-Dione	C ₉ H ₁₄ N ₂ O ₂	182.11	183.11	168.08 (Demethylation)155.10 (Loss of CO)

Fragmentation Pathway Visualization

The following diagram illustrates the logical fragmentation pathways for the parent scaffold under Collision Induced Dissociation (CID).



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Caption: Predicted ESI+ fragmentation pathway for **6,9-diazaspiro[4.5]decane**, highlighting the stability of the cyclopentyl ring versus the friability of the heterocycle.

NMR Spectroscopy Protocol

Sample Preparation

- Solvent:
 - CDCl₃: Standard for non-polar derivatives (e.g., N-protected).
 - DMSO-d₆: Required for the free amine (salt forms) or dione derivatives due to hydrogen bonding and solubility.
 - D₂O: For dihydrochloride salts (common storage form).
- Concentration: 5-10 mg in 600 µL solvent.
- Reference: TMS (0.00 ppm) or residual solvent peak (DMSO quintet 2.50 ppm).

¹H NMR Analysis (400/500 MHz)

The spiro-center creates a unique magnetic environment. In the 6,9-isomer, the protons on the piperazine ring adjacent to the spiro center (C10-H) and the nitrogen (N6-H) are critical.

Predicted Chemical Shifts (Parent Amine in CDCl₃):

- δ 1.45 - 1.80 ppm (m, 8H): Cyclopentane ring protons. Often appear as two overlapping multiplets (C1/C4 vs C2/C3).
- δ 2.60 - 2.90 ppm (m, 4H): Piperazine ring protons (C7-H, C8-H).
- δ 2.95 ppm (s, 2H): C10-H (Isolated CH₂ between spiro C5 and N9). Diagnostic Singlet if N9 is tertiary; AB quartet if N9 is secondary/chiral.
- δ 1.5 - 2.0 ppm (br s, 2H): NH protons (Exchangeable with D₂O).

Experimental Shifts (8-Methyl-7,10-Dione Derivative in DMSO-d6):

- Note: The dione structure rigidifies the ring.
- δ 10.73 ppm (s, 1H): Amide NH (N6-H).
- δ 2.73 ppm (s, 3H): Methyl group (if substituted at C8).[2]
- δ 1.70 - 2.20 ppm (m, 8H): Cyclopentane envelope.

13C NMR Analysis (100/125 MHz)

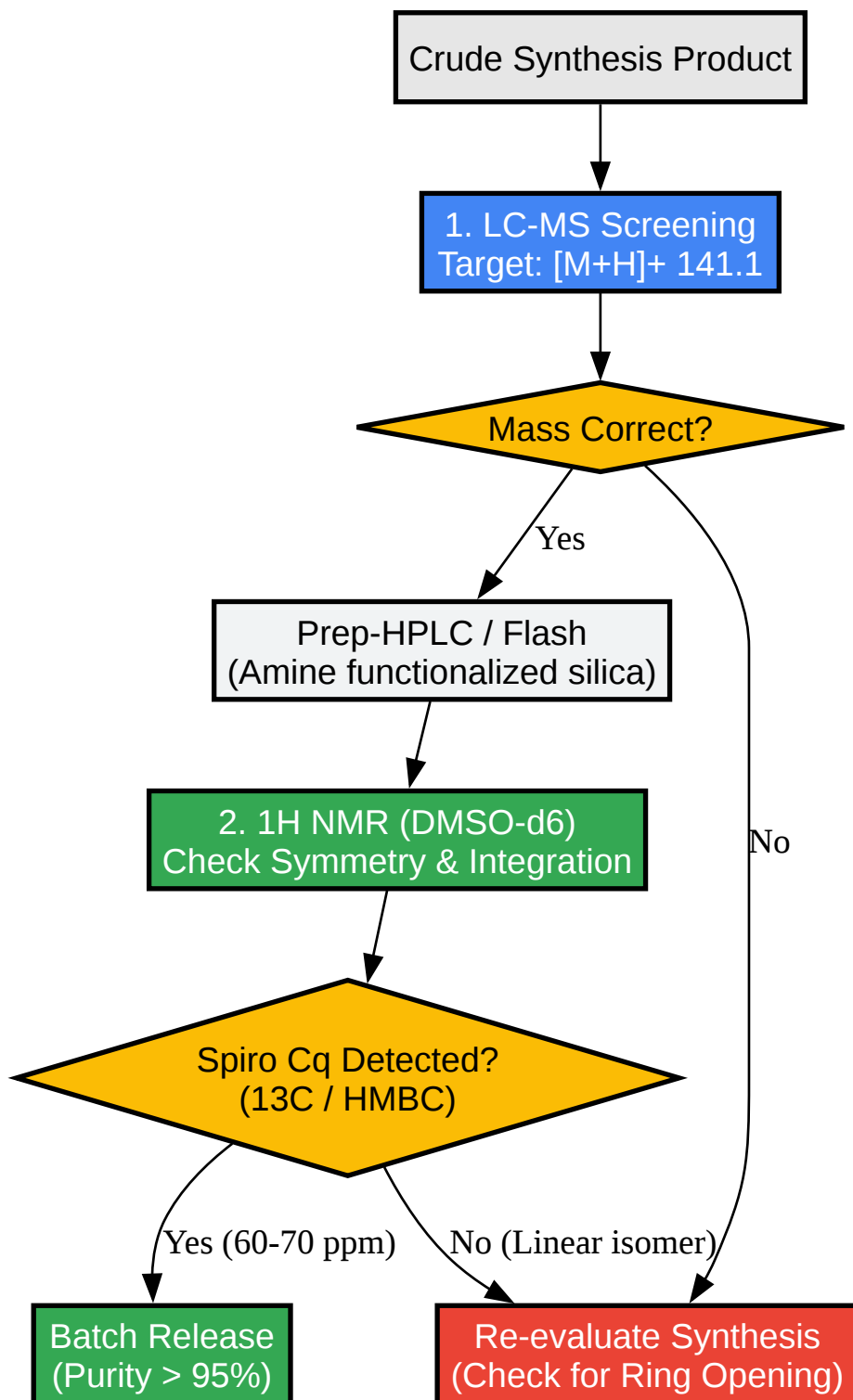
The carbon spectrum provides the definitive proof of the spiro scaffold.

Table 2: Diagnostic 13C Signals

Carbon Position	Type	Shift (ppm)	Notes
C5 (Spiro)	Quaternary (Cq)	60.0 - 70.0	Most critical signal. Significantly downfield due to adjacent N6 (and N10 proximity).
C10	CH ₂	50.0 - 55.0	Adjacent to N9 and Spiro C5.
C7, C8	CH ₂	40.0 - 46.0	Ethylene bridge of piperazine.
C1, C4	CH ₂	30.0 - 38.0	Cyclopentane carbons α to spiro.
C2, C3	CH ₂	23.0 - 25.0	Cyclopentane carbons β to spiro.
C=O (Diones)	Carbonyl	170.0 - 178.0	If present (amide/urea carbonyls).

Analytical Workflow for QC

This flowchart outlines the decision-making process for validating synthesized **6,9-diazaspiro[4.5]decane** batches.



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Caption: Step-by-step Quality Control workflow ensuring differentiation between the spiro-cycle and potential ring-opened byproducts.

References

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